

Health and Safety Technical Guide: (3-Fluorophenyl)(4-fluorophenyl)methanone

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Compound of Interest

Compound Name:	(3-Fluorophenyl)(4-fluorophenyl)methanone
Cat. No.:	B1297833

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Chemical Identification and Properties

(3-Fluorophenyl)(4-fluorophenyl)methanone is an organic compound with potential applications in pharmaceutical and materials science research.^[1] Its chemical structure and properties are summarized below.

Property	Value	Reference
Chemical Name	(3-Fluorophenyl)(4-fluorophenyl)methanone	[2]
Synonyms	3,4'-Difluorobenzophenone	[1]
CAS Number	345-71-1	[2][3]
Molecular Formula	C ₁₃ H ₈ F ₂ O	[2][3]
Molecular Weight	218.20 g/mol	[2]
Physical State	Solid (based on related compounds)	
Storage Temperature	2-8°C, sealed in a dry environment	[3]

Hazard Identification and Classification

This chemical is classified as a hazardous substance. The following table summarizes its GHS classification.[2]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

GHS Pictogram:



Signal Word: Warning

Toxicological Information

Limited toxicological data is available for **(3-Fluorophenyl)(4-fluorophenyl)methanone**. The information below is based on the GHS classification and data from the closely related isomer, 4,4'-Difluorobenzophenone.

Toxicity Data	Value	Species	Note	Reference
Acute Oral Toxicity (LD50)	No data available			
Acute Dermal Toxicity (LD50)	No data available			
Acute Inhalation Toxicity (LC50)	No data available			
Intravenous Toxicity (LD50)	56 mg/kg	Mouse	Data for 4,4'-Difluorobenzophenone	[4]

Primary Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.

Symptoms of Exposure:

- Inhalation: May cause respiratory tract irritation.[2]
- Skin Contact: Causes skin irritation, which can include redness, itching, and pain.[2]
- Eye Contact: Causes serious eye irritation, which can include redness, pain, and watering.[2]
- Ingestion: May be harmful if swallowed.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion. These may include carbon monoxide, carbon dioxide, and hydrogen fluoride.
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 5). Avoid breathing dust and contact with skin and eyes.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the material and place it into a suitable container for disposal. Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete.

Handling, Storage, and Personal Protection

Handling

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area away from incompatible substances.
- Recommended storage temperature is 2-8°C.[\[3\]](#)

Personal Protective Equipment (PPE)

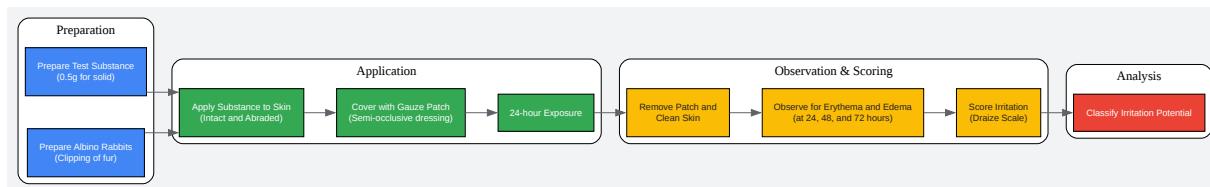
Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.
Respiratory Protection	If engineering controls do not maintain airborne concentrations to a level which is adequate to protect worker health, a NIOSH-approved respirator may be appropriate.

Experimental Protocols

Detailed experimental protocols for the safety assessment of **(3-Fluorophenyl)(4-fluorophenyl)methanone** are not readily available in the public domain. However, standardized OECD guidelines are typically followed for assessing skin and eye irritation.

Skin Irritation Testing (Based on OECD Guideline 404)

This test is designed to determine the potential of a substance to cause skin irritation. A general workflow is outlined below.

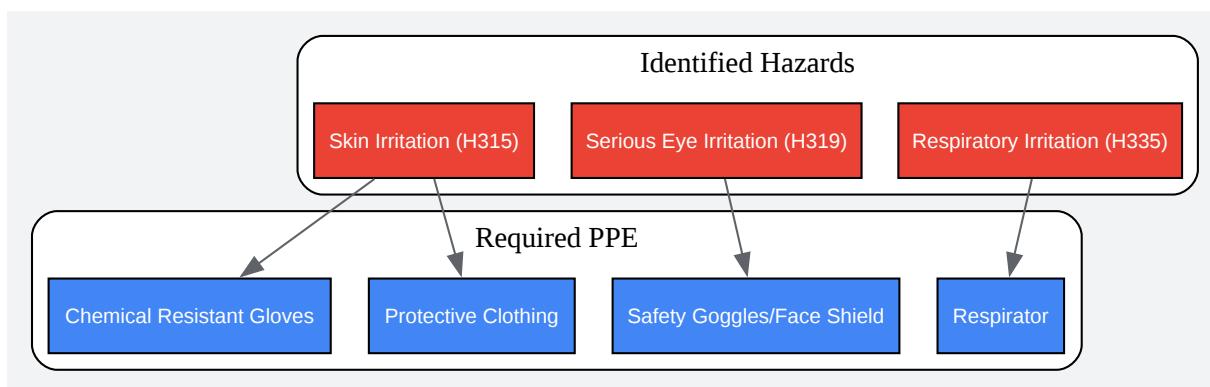
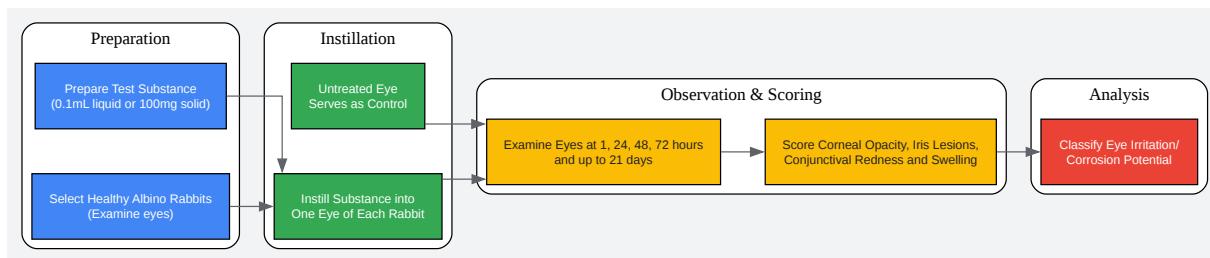


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Caption: Generalized workflow for in vivo skin irritation testing.

Eye Irritation Testing (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage. A generalized workflow is provided below.



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